

cis-2-Tridecenal CAS number and molecular formula

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Compound of Interest

Compound Name: *cis-2-Tridecenal*

Cat. No.: *B15182187*

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Technical Guide: cis-2-Tridecenal

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **cis-2-Tridecenal**, addressing its chemical identity, physicochemical properties, and analytical characterization. The guide also touches upon the general biological significance of the broader class of 2-alkenals, contextualizing the potential relevance of this specific isomer.

Chemical Identity and Properties

cis-2-Tridecenal is an unsaturated aldehyde. While its trans-isomer is well-documented, specific data for the cis-isomer is less common in publicly accessible databases.

Molecular Formula: $C_{13}H_{24}O$

CAS Number: A specific CAS number for **cis-2-Tridecenal** is not consistently reported in major chemical databases. The CAS numbers commonly associated with 2-Tridecenal, such as 7774-82-5 and 7069-41-2, typically refer to the (E)- or trans-isomer, or a mixture of isomers.^{[1][2][3]}^[4] Commercial preparations of 2-Tridecenal often contain a high percentage of the trans-isomer with a small percentage of the cis-isomer.^{[5][6]}

The molecular formula for 2-Tridecenal is $C_{13}H_{24}O$.^{[1][3][4][5][6]}

Physicochemical Data

The following table summarizes the available physicochemical data for 2-Tridecenal. It is important to note that these values generally represent the trans-isomer or a mixture of isomers.

Property	Value	Source
Molecular Weight	196.33 g/mol	[1][2]
Appearance	Colorless to slightly yellowish liquid	[6]
Odor	Oily, citrus aroma	[1]
Boiling Point	115-118 °C @ 10 mmHg	[1]
Flash Point	~113-139 °C	[3][5]
Solubility	Insoluble in water; soluble in alcohol	[6]

Experimental Protocols: Isomer Characterization

Differentiating between cis- and trans-isomers of 2-alkenals is critical for research and development. The following section details the principles of key analytical techniques for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful tool for distinguishing between cis- and trans-isomers of alkenes. The coupling constant (J-value) between the vinyl protons is diagnostic of the stereochemistry.

- Principle: The magnitude of the coupling constant between two vicinal protons on a double bond is dependent on the dihedral angle between them.
- trans-Isomers: Typically exhibit a larger coupling constant, in the range of 11-18 Hz.
- cis-Isomers: Show a smaller coupling constant, generally in the range of 6-14 Hz.

Methodology:

- Dissolve a purified sample of 2-Tridecenal in a suitable deuterated solvent (e.g., CDCl_3).
- Acquire a high-resolution ^1H NMR spectrum.
- Identify the signals corresponding to the protons on the C2 and C3 of the double bond.
- Analyze the splitting pattern of these signals to determine the coupling constant ($J_{\text{H2-H3}}$).
- A larger coupling constant will indicate a predominance of the trans-isomer, while a smaller coupling constant suggests the presence of the cis-isomer.

Gas Chromatography (GC)

Gas chromatography can be used to separate cis- and trans-isomers of volatile compounds like 2-Tridecenal, particularly when using a suitable capillary column.

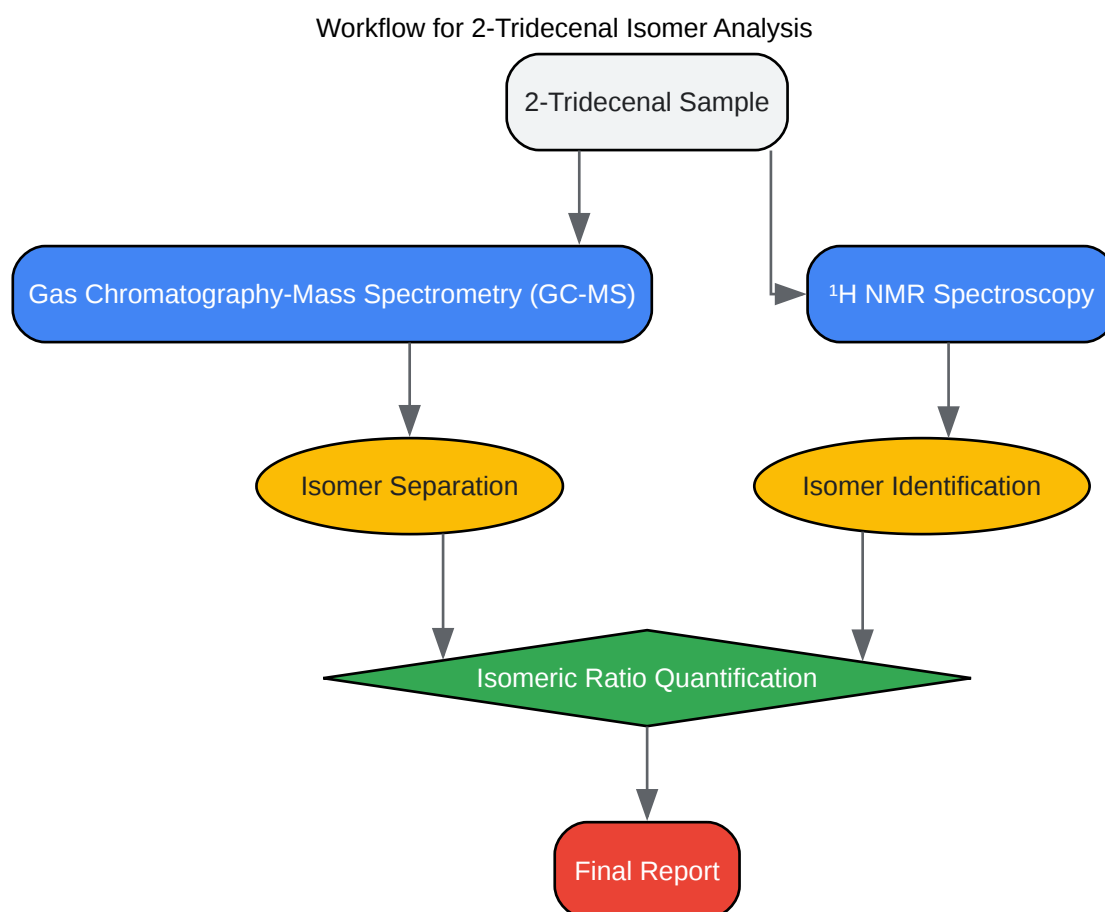
- Principle: Isomers may have slightly different boiling points and interactions with the stationary phase of the GC column, leading to different retention times.
- Column Selection: A polar capillary column (e.g., those with a polyethylene glycol or cyanopropyl stationary phase) often provides better separation of geometric isomers than a nonpolar column.

Methodology:

- Prepare a dilute solution of the 2-Tridecenal sample in a volatile organic solvent.
- Inject the sample into a gas chromatograph equipped with a suitable capillary column and a flame ionization detector (FID) or a mass spectrometer (MS).
- Develop a temperature program that allows for the separation of the isomers.
- The cis- and trans-isomers, if separated, will appear as distinct peaks in the chromatogram. The identity of each peak can be confirmed by comparison with reference standards or by mass spectrometry.

Logical Workflow for Isomer Analysis

The following diagram illustrates a typical workflow for the analysis and characterization of a 2-Tridecenal sample to determine its isomeric composition.



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Caption: Workflow for the analysis of 2-Tridecenal isomers.

Biological Significance of 2-Alkenals

While specific studies on the biological activity of **cis-2-Tridecenal** are limited, the broader class of 2-alkenals is known to have various biological effects. These compounds are often products of lipid peroxidation and can be found in biological systems.

2-Alkenals are reactive electrophiles that can form adducts with cellular nucleophiles, such as proteins and DNA. This reactivity can lead to a range of biological consequences, including

both signaling and cytotoxic effects. For example, some 2-alkenals have been shown to induce oxidative stress and genotoxicity. Further research is needed to elucidate the specific biological roles and potential therapeutic applications or toxicological profiles of individual 2-alkenal isomers like **cis-2-Tridecenal**.

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